

Standard Operating Procedure for the Dissolution and Storage of Ischemin

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Compound of Interest

Compound Name: *Ischemin*

Cat. No.: B560483

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Introduction

Ischemin is a cell-permeable azobenzene compound identified by the Chemical Abstracts Service (CAS) number 1357059-00-7. It functions as a reversible antagonist of the CREB-binding protein (CBP) bromodomain's acetyl-lysine binding pocket. This document provides detailed protocols for the proper dissolution and storage of **Ischemin** to ensure its stability and efficacy for research applications. Adherence to these guidelines is crucial for obtaining reliable and reproducible experimental results.

Quantitative Data Summary

A comprehensive summary of the physicochemical properties and recommended handling conditions for **Ischemin** is presented in the table below for quick reference.

Parameter	Value	Source
Chemical Name	(E)-5-((2-amino-4-hydroxy-5-methylphenyl)diazenyl)-2,4-dimethylbenzenesulfonic acid	Sigma-Aldrich
Synonym(s)	MS120, BRD4 Inhibitor II	Sigma-Aldrich
ChEMBL ID	CHEMBL1615026	
CAS Number	1357059-00-7	Sigma-Aldrich
Molecular Formula	C ₁₅ H ₁₇ N ₃ O ₄ S	Sigma-Aldrich
Molecular Weight	335.38 g/mol	Sigma-Aldrich
Appearance	Solid	Sigma-Aldrich
Color	Orange-red	Sigma-Aldrich
Solubility	50 mg/mL in DMSO	Sigma-Aldrich
Storage of Solid	2-8°C, protect from light	Sigma-Aldrich
Storage of Stock Solution	-20°C or -80°C, protect from light	General Laboratory Practice

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ischemin**, a common starting concentration for in vitro and cell-based assays.

Materials:

- **Ischemin** (solid)
- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Sterile, filtered pipette tips

- Vortex mixer
- Calibrated pipettes

Procedure:

- Pre-weighing Preparation: Before opening, allow the vial of **Ischemin** to equilibrate to room temperature to prevent moisture condensation, which could affect the compound's stability.
- Weighing: Accurately weigh the desired amount of **Ischemin**. To prepare 1 mL of a 10 mM stock solution, weigh 3.354 mg of **Ischemin**.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **Ischemin**. For the example above, add 1 mL of DMSO.
 - Vortex the solution for 1-2 minutes until the **Ischemin** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary, but prolonged heating should be avoided.
- Aliquoting: Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. The volume of the aliquots should be based on typical experimental needs to minimize freeze-thaw cycles (e.g., 10 µL or 20 µL aliquots).
- Storage: Store the aliquots of the **Ischemin** stock solution at -20°C for short-term storage (up to several weeks) or at -80°C for long-term storage (months). It is imperative to protect the aliquots from light by using amber tubes or storing them in a light-proof container. Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.

Preparation of Working Solutions for Cell Culture

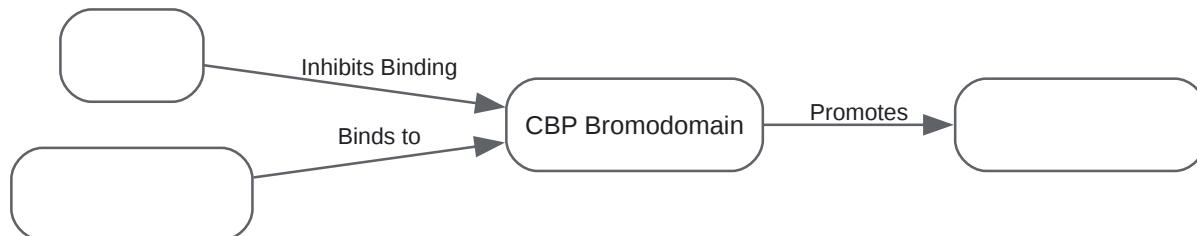
This protocol outlines the dilution of the stock solution to prepare working concentrations for treating cells in culture.

Procedure:

- Thawing the Stock Solution: Remove a single aliquot of the 10 mM **Ischemin** stock solution from the -20°C or -80°C freezer. Thaw the solution at room temperature or in a 37°C water bath. Once thawed, briefly centrifuge the tube to collect the entire volume at the bottom.
- Serial Dilution: Perform serial dilutions of the stock solution in the appropriate cell culture medium to achieve the desired final concentrations for your experiment.
- Vehicle Control: Always prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of **Ischemin** used in the experiment to account for any solvent effects.

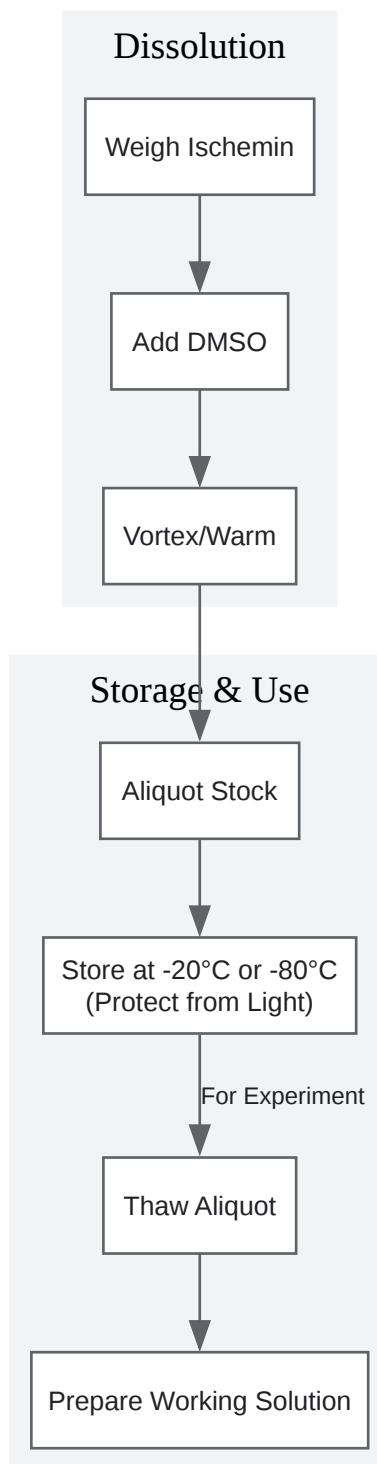
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of **Ischemin** and the experimental workflow for its dissolution and storage.



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Ischemin's mechanism of action.



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Workflow for **Ischemin** dissolution and storage.

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